

# Applications of the Aniline-Water Azeotrope in Research and Development

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## Compound of Interest

Compound Name: Aniline water

Cat. No.: B12563989

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## Introduction

Aniline ( $C_6H_5NH_2$ ) is a foundational aromatic amine extensively utilized in the synthesis of a vast array of compounds within the pharmaceutical, polymer, and dye industries. The purification of aniline, particularly from aqueous reaction mixtures or byproducts, presents a unique challenge due to the formation of a minimum-boiling heterogeneous azeotrope with water. This application note details the properties of the aniline-water azeotrope and provides protocols for its application in the purification of aniline via steam distillation and its use as an entrainer in breaking other azeotropic mixtures.

The aniline-water azeotrope is characterized by its ability to distill at a temperature lower than the boiling points of either pure aniline ( $184^{\circ}C$ ) or pure water ( $100^{\circ}C$ ). This phenomenon is exploited in steam distillation, a process that allows for the separation and purification of aniline from non-volatile impurities at temperatures below its decomposition point.

## Properties of the Aniline-Water Azeotrope

The aniline-water azeotrope is a heterogeneous, or two-phase, azeotrope. Upon condensation of the vapor, the liquid separates into two immiscible layers: an aniline-rich organic layer and a water-rich aqueous layer. This property is crucial for the subsequent separation of aniline from the distillate.

Table 1: Physical Properties of Aniline, Water, and their Azeotrope

Property	Aniline	Water	Aniline-Water Azeotrope
Boiling Point (°C at 1 atm)	184.1	100.0	~98
Molecular Weight (g/mol)	93.13	18.02	N/A
Density (g/cm <sup>3</sup> at 20°C)	1.022	0.998	N/A

Table 2: Composition of the Aniline-Water Azeotrope

Pressure	Temperature (°C)	Aniline in Vapor (% by weight)	Reference
Atmospheric	~98	19-20	<a href="#">[1]</a>
778.0 mm Hg	Not Specified	3.64 (mol%)	<a href="#">[2]</a>

Table 3: Solubility of Aniline in Water

Temperature (°C)	Solubility (g/100g H <sub>2</sub> O)
25	~3.6
86	3.7

## Application Note 1: Purification of Aniline by Steam Distillation

Objective: To purify crude aniline containing non-volatile impurities by exploiting the formation of the aniline-water azeotrope.

Principle: Steam distillation is a separation technique used for temperature-sensitive materials. [\[3\]](#) When steam is passed through a mixture of aniline and non-volatile impurities, the aniline co-distills with the steam at a temperature close to the azeotrope's boiling point. [\[4\]](#) The non-

volatile impurities remain in the distillation flask. The collected distillate separates into two layers, allowing for the recovery of purified aniline.<sup>[1]</sup>

## Experimental Protocol: Laboratory Scale

### Materials:

- Crude aniline
- Distilled water
- Sodium chloride (NaCl)
- Drying agent (e.g., anhydrous potassium hydroxide pellets)
- Diethyl ether (or other suitable extraction solvent)

### Equipment:

- Steam generator (or a flask for boiling water)
- Distillation flask (round-bottom flask)
- Claisen adapter
- Condenser
- Receiving flask
- Separatory funnel
- Heating mantle or water bath
- Standard laboratory glassware

### Procedure:

- Apparatus Setup: Assemble the steam distillation apparatus as depicted in the workflow diagram below. The distillation flask should be charged with the crude aniline.

- **Steam Generation:** Begin generating steam in the steam generator.
- **Distillation:** Introduce the steam into the distillation flask containing the crude aniline. The mixture will begin to boil and the aniline-water azeotrope will distill over.
- **Collection:** Collect the distillate, which will appear milky due to the emulsion of aniline and water. Continue the distillation until no more aniline is observed in the distillate.
- **Separation:** Transfer the collected distillate to a separatory funnel. The mixture will separate into two distinct layers: a lower, denser layer of aniline and an upper aqueous layer.
- **Salting Out (Optional):** To reduce the solubility of aniline in the aqueous layer and improve recovery, add a saturated solution of sodium chloride (brine) to the separatory funnel and shake gently.
- **Extraction:** Separate the aniline layer. The aqueous layer can be extracted with a small amount of diethyl ether to recover any dissolved aniline. Combine the ether extracts with the main aniline layer.
- **Drying:** Dry the aniline layer using a suitable drying agent like anhydrous potassium hydroxide pellets.
- **Solvent Removal:** If an extraction solvent was used, remove it by simple distillation or rotary evaporation.
- **Final Purification:** The recovered aniline can be further purified by fractional distillation to obtain high-purity aniline.[3]

## Workflow Diagram



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Caption: Workflow for the purification of aniline using steam distillation.

## Application Note 2: Aniline as an Entrainer in Azeotropic Distillation

**Objective:** To separate a binary azeotropic mixture, such as cyclohexane and benzene, using aniline as an entrainer in extractive distillation.

**Principle:** Aniline can be used as a solvent in extractive distillation to break the azeotrope of close-boiling mixtures like cyclohexane and benzene.<sup>[5]</sup> Aniline interacts differently with the components of the azeotrope, altering their relative volatilities and allowing for their separation by distillation.<sup>[6]</sup> In the case of the cyclohexane-benzene azeotrope, the addition of aniline allows for the overhead distillation of the higher-boiling component, cyclohexane.

### Experimental Protocol: Conceptual Laboratory Scale

**Materials:**

- Cyclohexane-benzene azeotropic mixture
- Aniline (high purity)

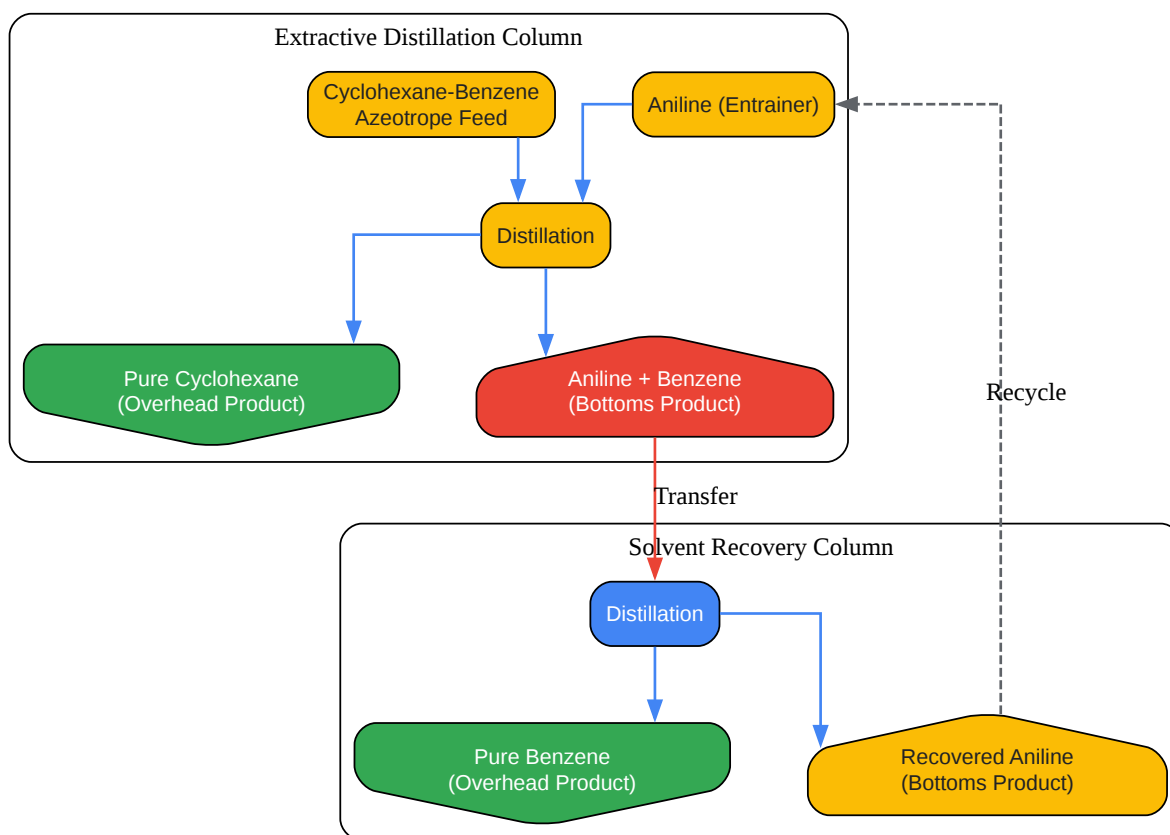
**Equipment:**

- Extractive distillation column (a packed or trayed column)
- Reboiler
- Condenser
- Solvent recovery column
- Heating mantles
- Standard laboratory glassware

**Procedure:**

- **Column Setup:** Assemble the extractive distillation apparatus as shown in the logical diagram.
- **Feed Introduction:** Introduce the cyclohexane-benzene azeotropic mixture into the middle of the extractive distillation column.
- **Entrainer Introduction:** Feed high-purity aniline near the top of the column. A recommended solvent-to-feed ratio for industrial processes is 4, which can be adapted for a laboratory scale.<sup>[7]</sup>
- **Extractive Distillation:** Heat the reboiler to begin the distillation process. The presence of aniline will increase the relative volatility of benzene, causing cyclohexane to move up the column and be collected as the overhead product.
- **Bottoms Product:** A mixture of aniline and benzene will be collected from the bottom of the column.
- **Solvent Recovery:** The aniline-benzene mixture is then fed into a second distillation column (solvent recovery column) to separate the lower-boiling benzene from the higher-boiling aniline.
- **Aniline Recycling:** The recovered aniline from the bottom of the recovery column can be recycled back into the extractive distillation column.

## Logical Relationship Diagram



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Caption: Process flow for separating a cyclohexane-benzene azeotrope using aniline.

## Safety Precautions

Aniline is toxic and a suspected carcinogen. All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. Care should be taken to avoid inhalation of vapors and skin contact.

## Conclusion

The aniline-water azeotrope is a key feature in the purification of aniline and serves as a practical example of the application of azeotropic principles in chemical separation processes. Understanding and utilizing the properties of this azeotrope allows for efficient purification of aniline and the separation of other complex mixtures, making it a valuable tool for researchers and professionals in drug development and chemical synthesis.

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## References

- 1. echemi.com [echemi.com]
- 2. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
- 3. m.youtube.com [m.youtube.com]
- 4. Aniline is purified by A Steam distillation B Sublimation class 12 chemistry CBSE [vedantu.com]
- 5. bhu.ac.in [bhu.ac.in]
- 6. dechema.de [dechema.de]
- 7. klmtechgroup.com [klmtechgroup.com]
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